

# A Comprehensive Technical Guide to the Safety of Glycerol-d5 Trioleate

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## Compound of Interest

Compound Name: Glycerol-d5 trioleate

Cat. No.: B15143827

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This document provides an in-depth overview of the safety information for **Glycerol-d5 trioleate** (CAS No. 60892-83-3), a deuterated analog of Glycerol trioleate. The information presented is compiled from various Safety Data Sheets (SDS) and chemical suppliers. Given the limited specific safety data for the deuterated form, this guide primarily relies on the extensive data available for the non-deuterated parent compound, Glycerol trioleate (CAS No. 122-32-7), as their chemical and toxicological properties are expected to be very similar.

## Chemical and Physical Properties

**Glycerol-d5 trioleate** is a stable, isotopically labeled triglyceride used as an internal standard in mass spectrometry-based lipidomic analysis and as a tracer in metabolic studies. Its physical and chemical properties are comparable to its non-deuterated counterpart.

Property	Value
Chemical Name	Glyceryl-d5 Trioleate
Synonyms	Triolein-d5, Glycerol-d5 trioleate
CAS Number	60892-83-3[1][2]
Molecular Formula	C <sub>57</sub> H <sub>99</sub> D <sub>5</sub> O <sub>6</sub> [3]
Molecular Weight	890.48 g/mol [1][3]
Appearance	Clear, yellowish oily liquid[4]
Solubility	Soluble in chloroform, ether, and hydrocarbon solvents. Insoluble in water.[4]
Storage Temperature	Recommended storage at -20°C.[5]
Stability	Stable under recommended storage conditions. Air and light sensitive.[1]

## Toxicological Information

No significant acute toxicological data has been identified specifically for **Glyceryl-d5 trioleate**. The data for Glyceryl trioleate indicates a low order of acute toxicity.

Endpoint	Species	Route	Value
LD50	Rat	Oral	> 2,000 mg/kg bw[6]
LD50	Rat	Dermal	> 2,000 mg/kg bw[6]
LC50	Rat	Inhalation	> 1.97 µL/L air[6]

### Health Effects:

- Ingestion: Not classified as harmful by ingestion. Use as a food additive indicates a high degree of tolerance.[4] Expected to be a low ingestion hazard.[7]

- Inhalation: Not considered a hazard due to its non-volatile nature. Inhalation of aerosols may cause respiratory tract discomfort.[\[4\]](#)
- Skin Contact: Prolonged contact may cause temporary irritation.[\[7\]](#) The liquid may degrease the skin, potentially leading to non-allergic contact dermatitis.[\[4\]](#)
- Eye Contact: Direct contact may cause temporary irritation and redness.[\[7\]](#)
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available to indicate that the product or any of its components are mutagenic, genotoxic, or carcinogenic.[\[7\]](#) It is not expected to cause reproductive or developmental effects.[\[7\]](#)

## Hazard Identification and First Aid

**Glyceryl-d5 trioleate** is not classified as a hazardous substance according to the Globally Harmonised System (GHS).[\[8\]](#)[\[9\]](#)

Exposure Route	First Aid Measures
Ingestion	Rinse mouth with water. Seek medical attention if symptoms occur. <a href="#">[7]</a>
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. <a href="#">[6]</a>
Skin Contact	Wash off with soap and plenty of water. Get medical attention if irritation develops and persists. <a href="#">[7]</a>
Eye Contact	Rinse with water for at least 15 minutes. Get medical attention if irritation develops and persists. <a href="#">[6]</a> <a href="#">[7]</a>

## Handling, Storage, and Exposure Controls

Experimental Protocol for Safe Handling:

- Engineering Controls: Use in a well-ventilated area. General exhaust is typically adequate.[\[4\]](#)

- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles.[9]
  - Hand Protection: Wear chemical-resistant gloves (e.g., PVC).[4]
  - Skin and Body Protection: Wear a lab coat or overalls. An apron may be used for larger quantities.[4]
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practices. Wash hands after handling.[9]
- Storage: Store in a cool, dry, well-ventilated area in the original, tightly sealed container at -20°C.[4][5][10] Protect from air and light. Avoid storage in plastic containers for organic solutions.[10]
- Spill Procedure:
  - Minor Spills: Absorb with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. Clean the affected area thoroughly.[7][9]
  - Major Spills: Evacuate the area. Remove all ignition sources. Prevent the spill from entering drains.[4]

## Fire and Explosion Hazard Data

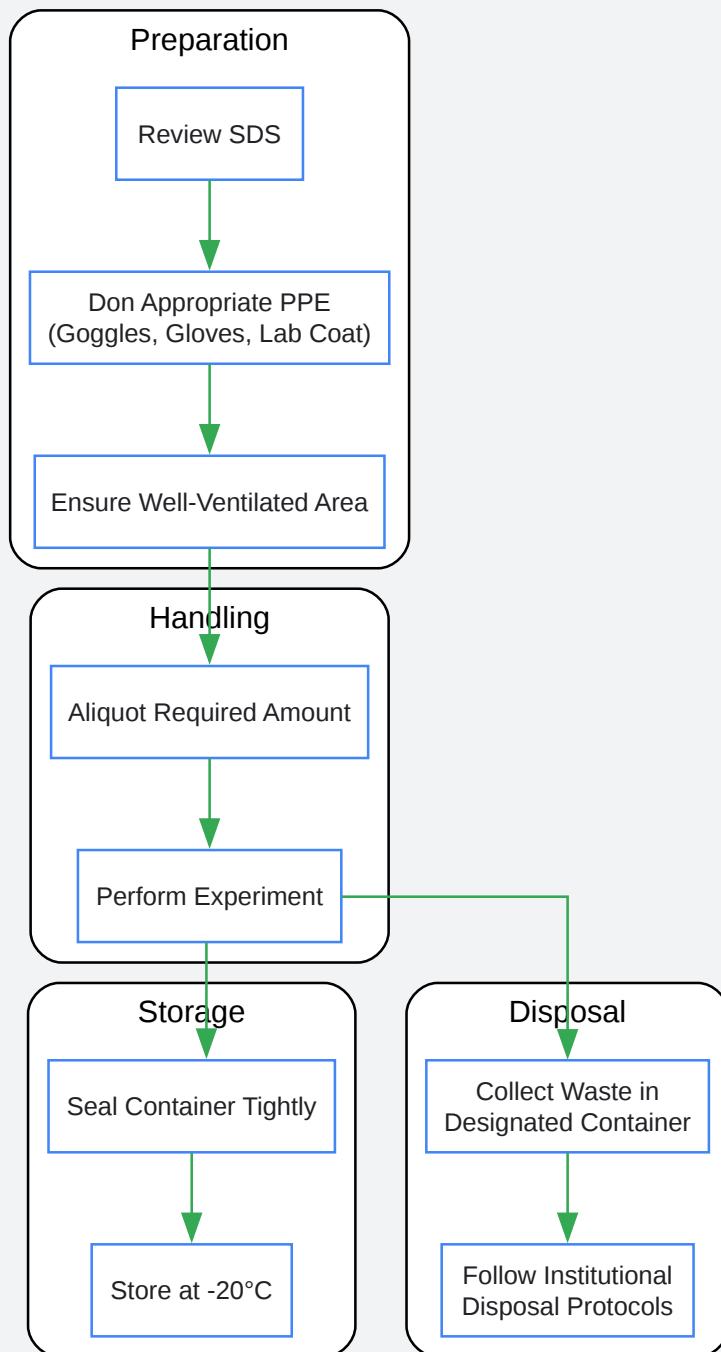
- Flammability: Combustible liquid.[4] Slight fire hazard when exposed to heat or flame.[4]
- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[7][9] Avoid using a water jet, as it may spread the fire.[7]
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[9]
- Fire Fighting Procedures: Wear full protective clothing and self-contained breathing apparatus.[4]

## Stability and Reactivity

- Chemical Stability: Stable under normal conditions of use, storage, and transport.[7]
- Conditions to Avoid: Incompatible materials, heat, and sources of ignition.[4]
- Incompatible Materials: Strong oxidizing agents.[7]
- Hazardous Decomposition Products: No hazardous decomposition products are known under normal conditions.[7] Combustion may produce CO and CO<sub>2</sub>. [9]

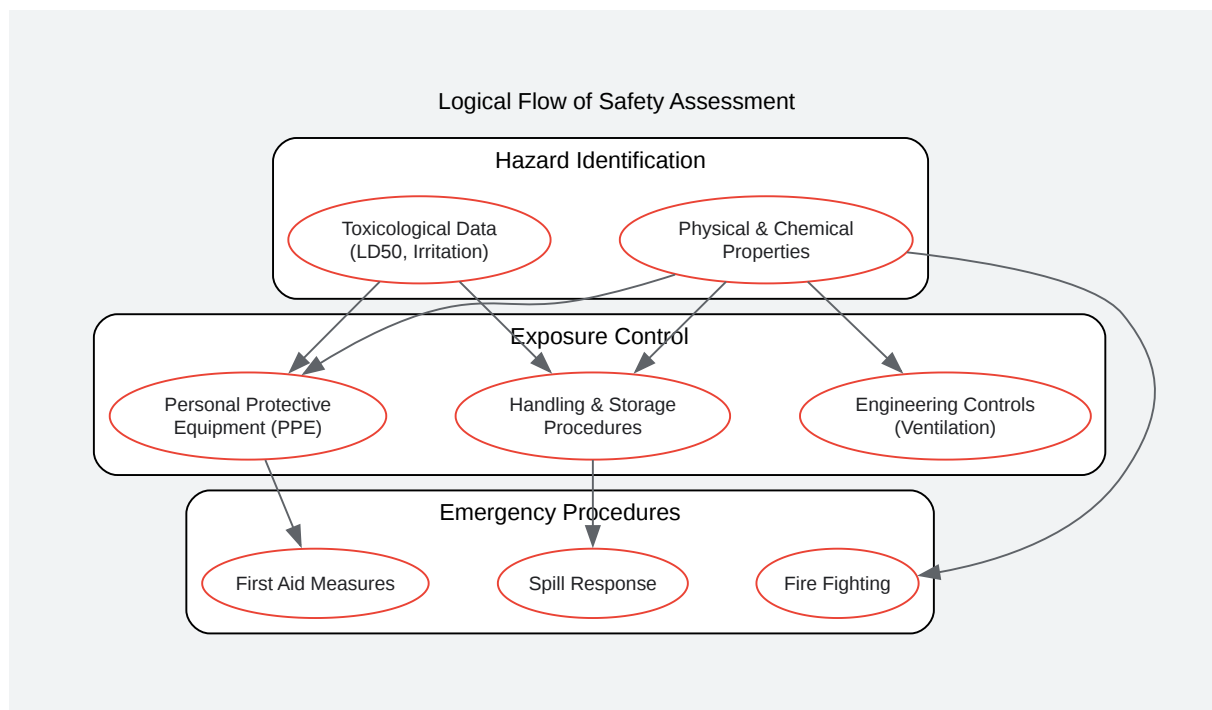
## Visualizations

## Workflow for Safe Handling of Glyceryl-d5 Trioleate



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Caption: Workflow for the safe handling of **Glyceryl-d5 trioleate** in a laboratory setting.



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Caption: Logical relationship of key safety assessment steps for chemical handling.

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